

# Proper Disposal of 2-Pentadecanone: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 2-Pentadecanone

Cat. No.: B165419

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **2-Pentadecanone**, a common laboratory chemical. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance. This guide is intended for researchers, scientists, and drug development professionals.

## Immediate Safety and Handling Precautions

While **2-Pentadecanone** is not classified as a hazardous substance by the Occupational Safety and Health Administration (OSHA) or under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), standard laboratory safety protocols should be strictly followed.<sup>[1][2]</sup>

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.<sup>[1]</sup>
- Hand Protection: Wear appropriate protective gloves to prevent skin contact.<sup>[1]</sup>
- Body Protection: Wear a lab coat or other protective clothing.<sup>[1]</sup>

Handling:

- Avoid contact with skin, eyes, and clothing.<sup>[1]</sup>
- Ensure adequate ventilation in the work area.<sup>[2]</sup>

- Avoid ingestion and inhalation.[1]
- Wash hands thoroughly after handling.[2]

In the event of exposure, follow these first-aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes.[1]
- Skin Contact: Wash off immediately with plenty of water.[2]
- Inhalation: Move the person to fresh air.[2]
- Ingestion: Rinse mouth with water and drink plenty of water afterwards.[1]

## Chemical and Physical Properties

A summary of **2-Pentadecanone**'s properties relevant to its handling and disposal is provided below.

Property	Value
Physical State	Solid[1]
Appearance	White[1]
Melting Point	39 - 40 °C / 102.2 - 104 °F[1]
Boiling Point	293 - 294 °C / 559.4 - 561.2 °F[1]
Flash Point	144 °C / 291.2 °F[1]
Solubility in water	Insoluble[1]
Hazards	Not classified as hazardous[1][2]

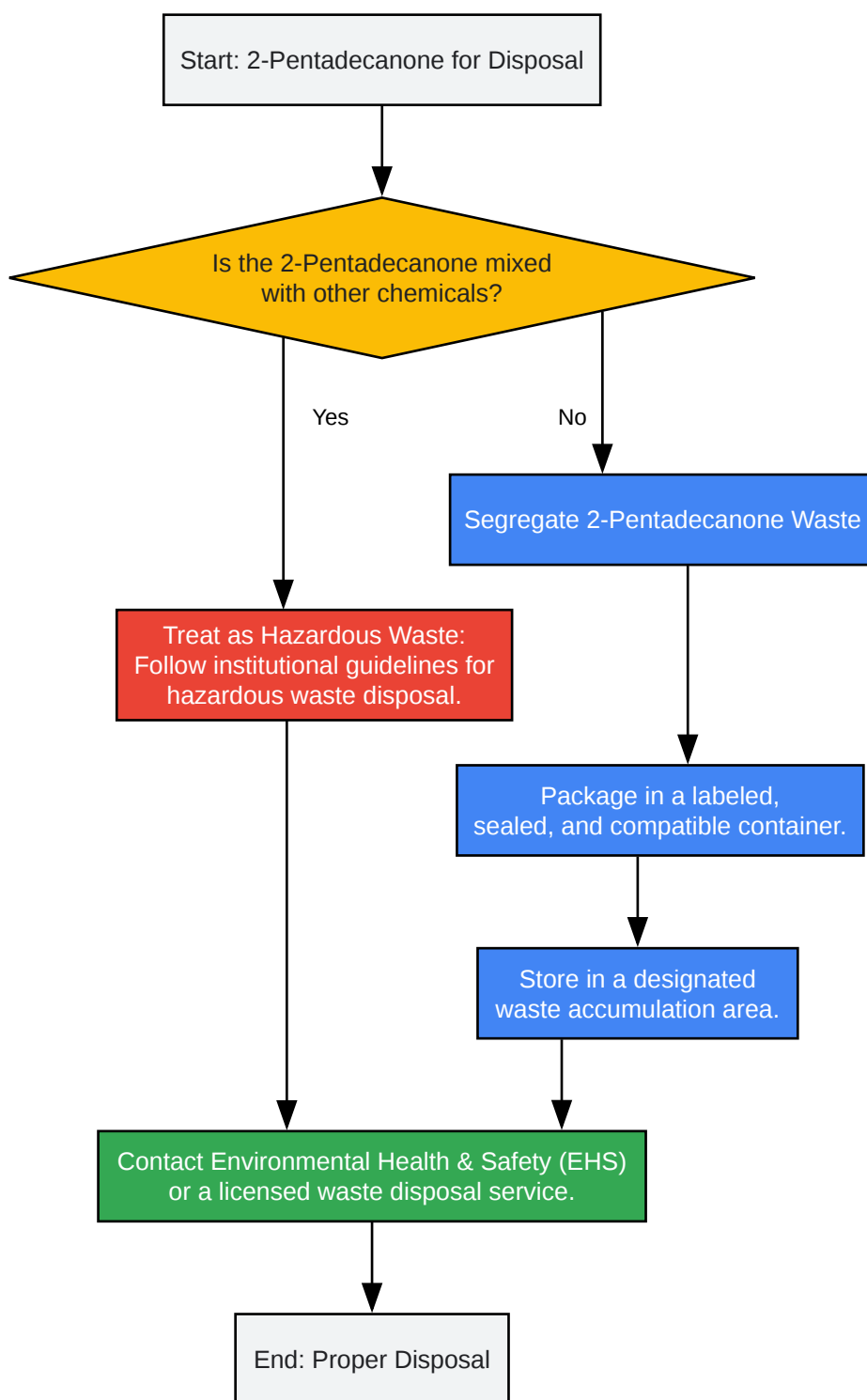
## Step-by-Step Disposal Procedure

Even though **2-Pentadecanone** is not classified as hazardous, it should be disposed of as a chemical waste. Do not dispose of it down the drain or in regular trash.[3][4]

- Waste Characterization: Confirm that the waste is solely **2-Pentadecanone** and not mixed with any hazardous solvents or other chemicals. If it is mixed, it must be treated as hazardous waste.
- Waste Segregation: Keep **2-Pentadecanone** waste separate from other chemical waste streams to avoid accidental reactions.[\[5\]](#)[\[6\]](#)
- Containerization:
  - Collect the waste in a clearly labeled, leak-proof container that is compatible with the chemical.[\[5\]](#)[\[7\]](#) The original container is often a suitable choice.
  - The container must be in good condition and kept closed except when adding waste.[\[5\]](#)
  - Label the container clearly as "**2-Pentadecanone** Waste" and indicate the contents.
- Storage:
  - Store the waste container in a designated, well-ventilated waste accumulation area.[\[2\]](#)
  - Keep it away from incompatible materials, such as strong oxidizing agents.[\[1\]](#)
- Disposal:
  - Arrange for the disposal of the waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.[\[2\]](#)[\[4\]](#)
  - Provide the waste disposal service with the Safety Data Sheet (SDS) for **2-Pentadecanone**.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-Pentadecanone**.



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Caption: Disposal workflow for **2-Pentadecanone**.

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